

4,4'-Bipyridine: A Technical Guide to its CAS Number and Safety Data

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Compound of Interest

Compound Name: 4,4'-Bipyridine

Cat. No.: B7722724

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This technical guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and critical safety data for **4,4'-Bipyridine**. The following sections detail its identification, physicochemical properties, toxicological data, and recommended safety procedures.

Chemical Identification

CAS Number: 553-26-4[1][2][3][4]

4,4'-Bipyridine is an organic compound consisting of two pyridine rings linked at the 4-position. It is a colorless solid that is soluble in organic solvents and is primarily used as a precursor to the herbicide paraquat.[5]

Physicochemical and Safety Data

The following table summarizes key quantitative data for **4,4'-Bipyridine**, compiled from various safety data sheets and chemical databases.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₈ N ₂	[6]
Molecular Weight	156.18 g/mol	[1]
Melting Point	109-113 °C	
Boiling Point	305 °C	[5][6]
Water Solubility	4.5 g/L	[2][7]
Acute Toxicity, Oral (LD ₅₀ , Rat)	172 mg/kg	[2][3][8]
Acute Toxicity, Dermal (LD ₅₀ , Rat)	400 mg/kg	[2]
Acute Toxicity, Dermal (LD ₅₀ , Rabbit)	400-800 mg/kg	[1][9]

GHS Hazard Information

4,4'-Bipyridine is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following primary hazards:

- H301: Toxic if swallowed[2][3][4][10]
- H311: Toxic in contact with skin[2][3][4][10]
- H315: Causes skin irritation[2][10]
- H319: Causes serious eye irritation[2][10]
- H335: May cause respiratory irritation[2][10]

Experimental Protocols

Detailed experimental protocols for the toxicological data presented are not typically provided in standard safety data sheets. However, the methodologies for determining values such as the LD₅₀ (median lethal dose) are standardized. A general overview of the protocol for an acute oral toxicity study is provided below.

General Methodology for Acute Oral Toxicity (LD₅₀) Determination

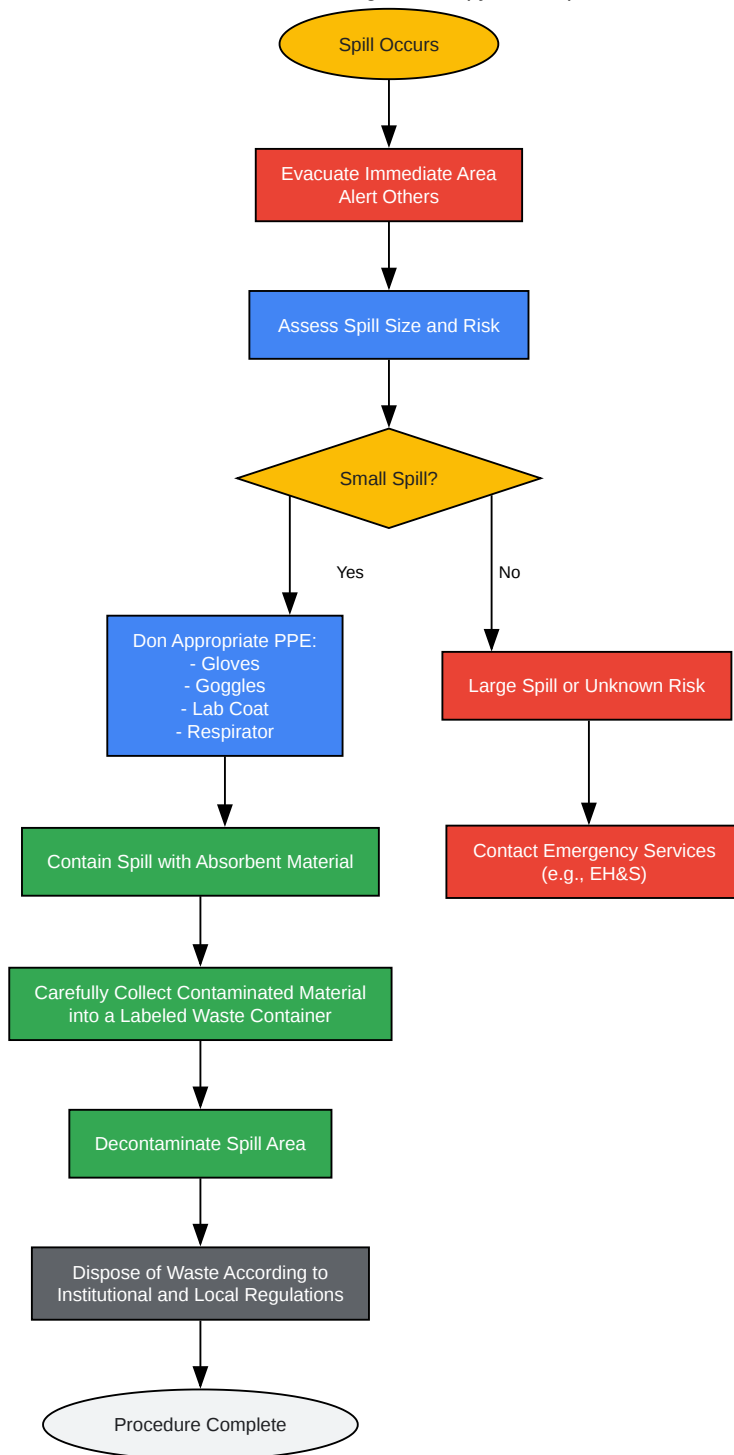
Acute oral toxicity is typically determined in animal models, most commonly rats or mice, following guidelines such as those from the Organisation for Economic Co-operation and Development (OECD). The fundamental principle is to identify the dose of a substance that is lethal to 50% of the test population.[\[11\]](#)[\[12\]](#)

- **Animal Preparation:** Healthy, young adult animals of a specific strain and sex are selected. They are typically fasted before the administration of the test substance to ensure that food does not interfere with absorption.[\[13\]](#)
- **Dose Administration:** The test substance, in this case, **4,4'-Bipyridine**, is administered in a single dose by oral gavage. Multiple dose groups are used with a range of concentrations to bracket the expected lethal dose.[\[11\]](#)[\[14\]](#)
- **Observation:** The animals are observed for a set period, often 14 days, for signs of toxicity and mortality. Observations include changes in skin, fur, eyes, and behavior.[\[11\]](#)
- **Data Analysis:** The number of mortalities in each dose group is recorded. Statistical methods, such as the Probit or Reed-Muench method, are then used to calculate the LD₅₀ value.[\[13\]](#)[\[14\]](#)

Safety and Handling Workflow

A critical aspect of working with toxic substances like **4,4'-Bipyridine** is having a clear and logical workflow for handling accidental exposures and spills. The following diagram illustrates a recommended procedure.

Workflow for Handling a 4,4'-Bipyridine Spill

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Caption: A flowchart outlining the key steps for responding to a laboratory spill of **4,4'-Bipyridine**.

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